

Solubility of Tetrabutylammonium (Dihydrogen Trifluoride) in Organic Solvents: A Technical Guide

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This technical guide provides a comprehensive overview of the solubility of **tetrabutylammonium (dihydrogen trifluoride)**, a quaternary ammonium salt with applications in various chemical and pharmaceutical processes. This document compiles available solubility data, outlines experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **tetrabutylammonium (dihydrogen trifluoride)** (TBATF₂) has been reported in a limited number of organic solvents. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Temperature (°C)	Solubility	Observations
Dichloromethane	Not Specified	Soluble	[1] [2] [3]
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL	Ultrasonic assistance may be needed. [4]
10% DMSO / 90% (20% SBE- β -CD in Saline)	Not Specified	≥ 5 mg/mL	Clear solution. [4]
10% DMSO / 90% Corn Oil	Not Specified	≥ 5 mg/mL	Clear solution. [4]

It is important to note that comprehensive studies on the solubility of TBATF2 in a wide array of common organic solvents are not readily available in the public domain. The information presented here is based on data from chemical suppliers and publicly accessible research.

Experimental Protocols

Detailed experimental protocols for determining the solubility of **tetrabutylammonium (dihydrogen trifluoride)** are not extensively published. However, based on general laboratory practices for solubility assessment, a standard methodology can be outlined. The following sections describe the preparation of specific formulations as found in the literature and a general procedure for determining solubility.

Preparation of Formulations

The following protocols have been described for the preparation of specific formulations of **tetrabutylammonium (dihydrogen trifluoride)**[\[4\]](#):

Protocol 1: Aqueous Formulation

- Prepare a stock solution of **tetrabutylammonium (dihydrogen trifluoride)** in DMSO at a concentration of 50.0 mg/mL.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 900 μ L of a 20% solution of sulfobutylether- β -cyclodextrin (SBE- β -CD) in saline.

- Mix the solution thoroughly until a clear solution is obtained. This yields a final concentration of ≥ 5 mg/mL.

Protocol 2: Oil-Based Formulation

- Prepare a stock solution of **tetrabutylammonium (dihydrogen trifluoride)** in DMSO.
- Add the DMSO stock solution to corn oil to achieve a final solvent ratio of 10% DMSO and 90% corn oil.
- Mix thoroughly to obtain a clear solution with a concentration of ≥ 5 mg/mL.

General Protocol for Solubility Determination

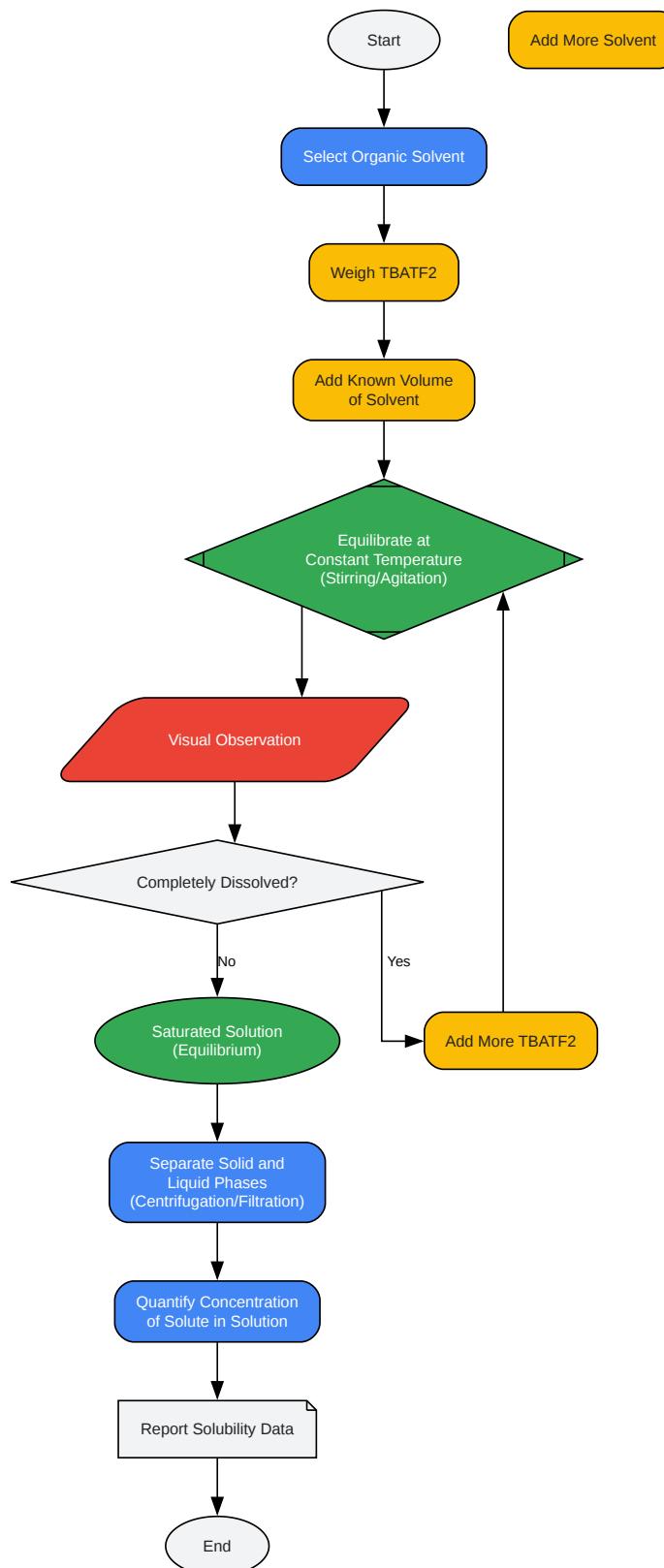
The following is a general experimental workflow for determining the solubility of a compound like **tetrabutylammonium (dihydrogen trifluoride)** in an organic solvent.

- Solvent Selection: Choose a range of organic solvents of varying polarities.
- Sample Preparation: Accurately weigh a known amount of **tetrabutylammonium (dihydrogen trifluoride)**.
- Equilibration: Add a small, precise volume of the selected organic solvent to the solid. Stir or agitate the mixture at a constant, controlled temperature for a sufficient period to ensure equilibrium is reached. This can range from several hours to days.
- Observation: Visually inspect the mixture for the presence of undissolved solid.
- Incremental Solvent Addition: If the solid has completely dissolved, add another weighed amount of the solid and repeat the equilibration step. If undissolved solid remains, add a small, precise volume of the solvent and repeat the equilibration step.
- Saturation Point: Continue this process until a saturated solution is obtained, where a small amount of undissolved solid remains in equilibrium with the solution.
- Separation: Carefully separate the saturated solution from the undissolved solid. This can be achieved by centrifugation followed by decantation or by filtration through a suitable membrane filter.

- Quantification: Determine the concentration of **tetrabutylammonium (dihydrogen trifluoride)** in the clear, saturated solution using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation).
- Data Reporting: Express the solubility as grams of solute per 100 mL of solvent (g/100mL) or moles of solute per liter of solvent (mol/L) at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the general logical workflow for determining the solubility of **tetrabutylammonium (dihydrogen trifluoride)** in an organic solvent.

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Caption: General workflow for determining the solubility of a solid in a liquid.

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